

Application of 4-Fluorochalcone as a Fluorescent Probe in Cell Imaging

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Compound of Interest

Compound Name: 4-Fluorochalcone

Cat. No.: B7725114

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Introduction: Unveiling Cellular Landscapes with 4-Fluorochalcone

In the intricate world of cellular biology, fluorescent probes are indispensable tools that illuminate the complex machinery of life. These molecules act as microscopic beacons, allowing researchers to visualize, track, and quantify cellular components and processes with remarkable specificity and sensitivity. Among the diverse families of fluorescent compounds, chalcones—a class of open-chain flavonoids—have emerged as versatile scaffolds for the development of novel imaging agents. Their inherent photophysical properties, coupled with the relative ease of their synthesis and functionalization, make them attractive candidates for a wide range of bioimaging applications.^{[1][2]}

This application note details the use of a specific derivative, **4-Fluorochalcone**, as a fluorescent probe for cellular imaging. The introduction of a fluorine atom into the chalcone backbone can significantly enhance its photophysical and biological properties, including increased metabolic stability and lipophilicity, which can facilitate cell permeability.^{[2][3]} While the precise photophysical parameters and cellular targets of **4-Fluorochalcone** are still under active investigation, this guide provides a comprehensive framework based on the known characteristics of closely related fluorinated chalcones. We present detailed protocols for live-cell imaging, discuss the underlying principles of its fluorescence, and offer insights into data interpretation and troubleshooting. This document is intended to serve as a robust starting point for researchers, scientists, and drug development professionals seeking to explore the potential of **4-Fluorochalcone** in their cellular imaging workflows.

Physicochemical Properties and Fluorophore Characteristics

4-Fluorochalcone is a synthetic organic compound belonging to the chalcone family, characterized by an open α,β -unsaturated ketone system linking two aromatic rings. The presence of the electron-withdrawing fluorine atom on one of the phenyl rings is anticipated to influence its electronic distribution and, consequently, its fluorescent properties.

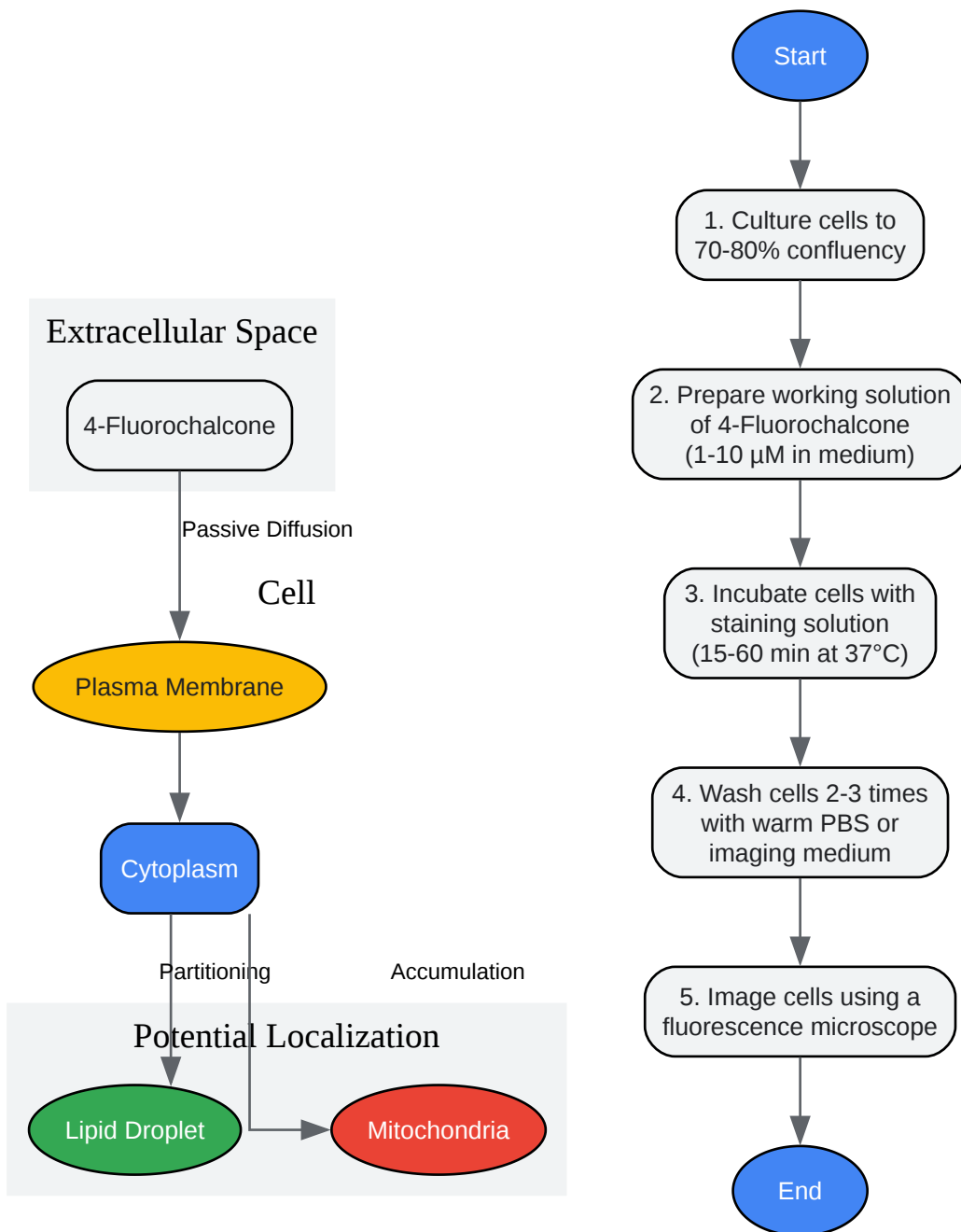
Property	Value	Source
Molecular Formula	C ₁₅ H ₁₁ FO	--INVALID-LINK--
Molecular Weight	226.25 g/mol	--INVALID-LINK--
Appearance	Pale yellow crystals	--INVALID-LINK--
Purity	≥98%	--INVALID-LINK--
CAS Number	399-10-0	--INVALID-LINK--
Melting Point	87 - 91 °C	--INVALID-LINK--

The fluorescence of chalcones is highly sensitive to their environment, a phenomenon known as solvatochromism.[1][4] This property arises from changes in the dipole moment of the molecule upon excitation, leading to shifts in the emission spectrum depending on the polarity of the surrounding solvent. In the context of cell imaging, this suggests that the fluorescence of **4-Fluorochalcone** may vary in different subcellular compartments, potentially providing insights into the local microenvironment. While specific excitation and emission maxima for **4-Fluorochalcone** are not yet definitively established, related chalcone derivatives with donor-acceptor structures exhibit emission in the green to red range of the visible spectrum.[5]

Mechanism of Cellular Uptake and Localization

The cellular uptake of small molecules like **4-Fluorochalcone** is primarily governed by their physicochemical properties, such as lipophilicity and molecular size. The introduction of a fluorine atom generally increases the lipophilicity of a molecule, which can enhance its ability to cross the plasma membrane.

Based on studies of similar chalcone derivatives, it is hypothesized that **4-Fluorochalcone** may preferentially accumulate in lipid-rich environments within the cell. Several studies have demonstrated the use of chalcones as fluorescent probes for lipid droplets and mitochondria.[6] [7] The hydrophobic nature of the chalcone backbone facilitates its partitioning into the nonpolar core of lipid droplets. The specific localization of **4-Fluorochalcone** will likely depend on the cell type and its metabolic state.



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